

# An In-depth Technical Guide to the Synthesis of 6-Aminopicolinic Acid

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## Compound of Interest

Compound Name: 6-Aminopicolinic acid

Cat. No.: B188573

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This technical guide provides a comprehensive overview of a feasible synthetic pathway for **6-aminopicolinic acid**, a valuable building block in pharmaceutical and materials science. While a direct, one-step synthesis from picolinic acid is not prominently documented, this guide details a robust multi-step approach involving the synthesis of a key intermediate, 6-chloropicolinic acid, followed by its amination. The experimental protocols provided are compiled and adapted from established chemical literature.

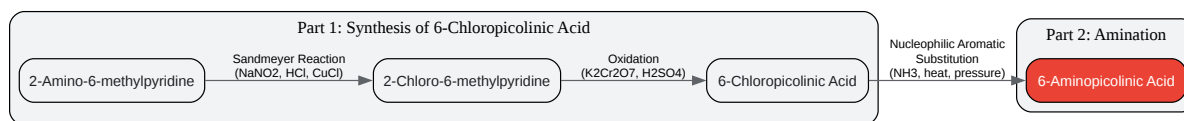
## Introduction

**6-Aminopicolinic acid** is a substituted pyridine carboxylic acid of significant interest in medicinal chemistry and drug development. Its structure incorporates both a carboxylic acid and an amino group on the pyridine ring, making it a versatile scaffold for the synthesis of a wide range of biologically active molecules. The synthesis of this compound, however, requires a strategic approach, often involving the introduction of functional groups onto the pyridine ring in a controlled manner. This guide focuses on a logical and experimentally viable synthetic route, providing detailed protocols and quantitative data to aid researchers in their synthetic endeavors.

## Proposed Synthetic Pathway

The synthesis of **6-aminopicolinic acid** can be effectively achieved through a two-part synthetic sequence. The first part involves the preparation of the key intermediate, 6-

chloropicolinic acid, from a commercially available starting material. The second part is the nucleophilic aromatic substitution of the chloro-substituent with an amino group.



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